An In-depth Technical Guide to N-(2,3-Dimethylphenyl)acetamide

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Compound of Interest

Compound Name:	*N-(2,3-Dimethylphenyl)acetamide*
CAS No.:	*134-98-5*
Cat. No.:	*B094406*

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This guide provides a comprehensive technical overview of **N-(2,3-Dimethylphenyl)acetamide**, a compound of significant interest in synthetic and medicinal chemistry. We will delve into its systematic naming according to IUPAC standards, explore its physicochemical properties, detail a common synthetic route with mechanistic insights, and discuss its known applications, particularly its role as a key intermediate and reference standard.

Decoding the IUPAC Name: A Systematic Approach

The International Union of Pure and Applied Chemistry (IUPAC) provides a systematic framework for naming chemical compounds, ensuring unambiguous communication among scientists. The name **N-(2,3-Dimethylphenyl)acetamide** is derived by following a set of established rules for naming amides.[1][2][3]

Let's dissect the name to understand the molecule's structure:

- Acetamide: This is the parent or base name of the molecule.[1][4] It indicates an amide derived from acetic acid, which has a two-carbon chain (ethanoic acid in IUPAC terms).[1][2]

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The "-oic acid" suffix of the carboxylic acid is replaced with "-amide".[1][2][3]

- N-(...): This prefix signifies that the substituent enclosed in the parentheses is attached to the nitrogen atom of the amide group.[1][2]
- 2,3-Dimethylphenyl: This part of the name describes the substituent attached to the nitrogen. "Phenyl" indicates a benzene ring attached as a substituent. "Dimethyl" signifies the presence of two methyl ($-CH_3$) groups on this phenyl ring. The numbers "2,3-" are locants that specify the positions of these methyl groups on the phenyl ring, relative to the point of attachment to the amide nitrogen.

Therefore, the IUPAC name **N-(2,3-Dimethylphenyl)acetamide** precisely describes a molecule where a 2,3-dimethylphenyl group is bonded to the nitrogen atom of an acetamide moiety.

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **N-(2,3-Dimethylphenyl)acetamide**, correlating with its IUPAC name.

Caption: Chemical structure of **N-(2,3-Dimethylphenyl)acetamide**.

Physicochemical Properties and Characterization

Understanding the physical and chemical properties of **N-(2,3-Dimethylphenyl)acetamide** is crucial for its handling, application, and analysis.

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Property	Value	Source
Molecular Formula	$C_{10}H_{13}NO$	[5][6][7]
Molecular Weight	163.22 g/mol	[8][5][7]
CAS Number	134-98-5	[8][7]
Appearance	White to beige crystalline powder	
Boiling Point	299.3°C at 760 mmHg	[6]
Density	1.052 g/cm³	[6]
Flash Point	173.8°C	[6]
InChI Key	SRSHEJADOPNDDF-UHFFFAOYSA-N	[8][5][7]

Spectroscopic data is essential for the structural confirmation of **N-(2,3-Dimethylphenyl)acetamide**. The NIST WebBook provides its mass spectrum (electron ionization), which is a key analytical tool for determining its molecular weight and fragmentation pattern.[7] Further structural information can be obtained from its vapor phase infrared spectrum.[5]

The crystal structure of **N-(2,3-Dimethylphenyl)acetamide** reveals that the molecules are linked into supramolecular chains through intermolecular N-H···O hydrogen bonds.[9] This hydrogen bonding plays a significant role in its solid-state properties.

Synthesis and Mechanistic Considerations

The synthesis of **N-(2,3-Dimethylphenyl)acetamide** is typically achieved through the acylation of 2,3-dimethylaniline. This reaction is a classic example of nucleophilic acyl substitution.

Experimental Protocol: Synthesis of **N-(2,3-Dimethylphenyl)acetamide**

- Reactant Preparation: In a well-ventilated fume hood, dissolve 2,3-dimethylaniline in a suitable aprotic solvent such as dichloromethane or diethyl ether in a round-bottom flask equipped with a magnetic stirrer.

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- Acylating Agent Addition: Cool the solution in an ice bath. Slowly add an acetylating agent, such as acetyl chloride or acetic anhydride, dropwise to the stirred solution. The choice of acetylating agent can depend on reactivity and cost considerations.[10]
- Reaction Monitoring: Allow the reaction to proceed at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Once the reaction is complete, quench the reaction mixture with a weak base, such as a saturated sodium bicarbonate solution, to neutralize any acid byproducts.
- Extraction: Transfer the mixture to a separatory funnel and extract the product into an organic solvent.
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt like sodium sulfate, and concentrate it under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield the final product.

Causality Behind Experimental Choices:

- Aprotic Solvent: An aprotic solvent is used to prevent reaction with the highly reactive acetylating agent.
- Cooling: The initial cooling of the reaction mixture is crucial to control the exothermic nature of the acylation reaction.
- Weak Base Quench: Using a weak base like sodium bicarbonate neutralizes the HCl or acetic acid byproduct without causing unwanted side reactions like hydrolysis of the amide product.

Synthesis Pathway Visualization

The following diagram illustrates the synthetic pathway for **N-(2,3-Dimethylphenyl)acetamide** from 2,3-dimethylaniline.

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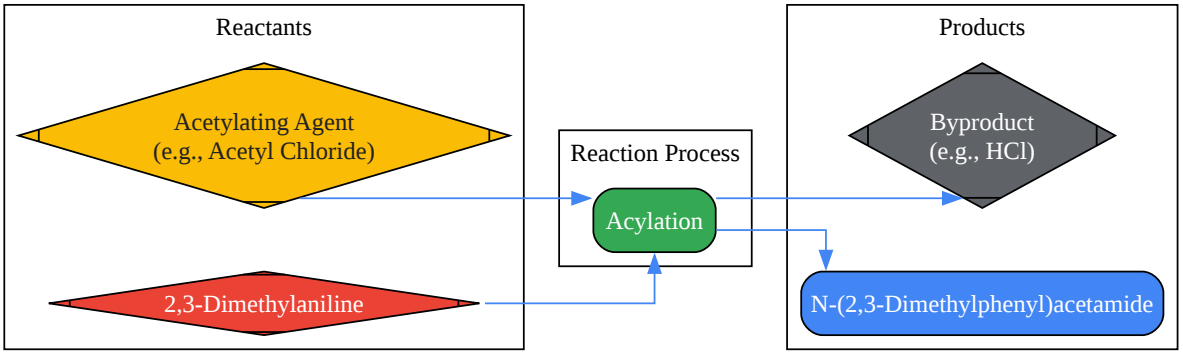

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Caption: Synthesis of **N-(2,3-Dimethylphenyl)acetamide** via acylation.

Applications in Research and Drug Development

N-(2,3-Dimethylphenyl)acetamide and its derivatives are of significant interest in the pharmaceutical industry.

- Lidocaine Impurity: 2-(Diethylamino)-**N-(2,3-dimethylphenyl)acetamide** is a known impurity of the local anesthetic lidocaine.[11][12] Therefore, **N-(2,3-Dimethylphenyl)acetamide** serves as a crucial starting material for the synthesis of this and other related impurities, which are essential as reference standards for quality control in pharmaceutical manufacturing.

- Intermediate in Synthesis: It is a key intermediate in the synthesis of more complex molecules. For example, it is a precursor for the synthesis of 2-chloro-**N-(2,3-dimethylphenyl)acetamide**, which can then be further reacted to produce various pharmacologically active compounds.[11]

- Pharmacological Research: Derivatives of dimethylphenylacetamide have been investigated for their potential pharmacological properties, including antiarrhythmic action.[10] The structural backbone provided by **N-(2,3-Dimethylphenyl)acetamide** is a valuable scaffold for medicinal chemists to explore new therapeutic agents.

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Conclusion

N-(2,3-Dimethylphenyl)acetamide is a molecule with a well-defined structure, accessible through straightforward synthetic methods. Its importance extends from being a fundamental building block in organic synthesis to a critical reference compound in the pharmaceutical industry. A thorough understanding of its nomenclature, properties, and synthesis is essential for researchers and professionals in chemical and pharmaceutical sciences.

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